

CAS number and molecular weight of 4-Azidobenzoic acid.

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Compound of Interest

Compound Name: 4-Azidobenzoic acid

Cat. No.: B116714

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An In-depth Technical Guide to 4-Azidobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Azidobenzoic acid**, a versatile chemical compound with significant applications in research and drug development. This document details its chemical properties, synthesis, and key applications, including experimental protocols and safety information.

Chemical and Physical Properties

4-Azidobenzoic acid, also known as p-Azidobenzoic acid, is an aromatic compound containing both a carboxylic acid and an azide functional group.^{[1][2]} This unique structure makes it a valuable reagent in various chemical reactions, particularly in bioconjugation and click chemistry.^[1] The compound typically appears as a white to light yellow crystalline solid and is soluble in polar organic solvents like methanol.^[3]

Table 1: Physicochemical Properties of 4-Azidobenzoic Acid

Property	Value	References
CAS Number	6427-66-3	[4] [5] [6] [7]
Molecular Formula	C ₇ H ₅ N ₃ O ₂	[5] [6] [8]
Molecular Weight	163.13 g/mol	[4] [7] [8]
Appearance	White to light yellow powder/crystal	[3] [5] [9]
Melting Point	175 °C (decomposes)	[7]
Solubility	Soluble in methanol	[9] [10]
Storage Temperature	2-8°C	[7]

Synthesis of 4-Azidobenzoic Acid

4-Azidobenzoic acid can be synthesized from 4-aminobenzoic acid through a diazotization reaction followed by treatment with sodium azide.

Experimental Protocol: Synthesis of 4-Azidobenzoic Acid

This protocol is adapted from established literature procedures.[\[4\]](#)[\[9\]](#)

Materials:

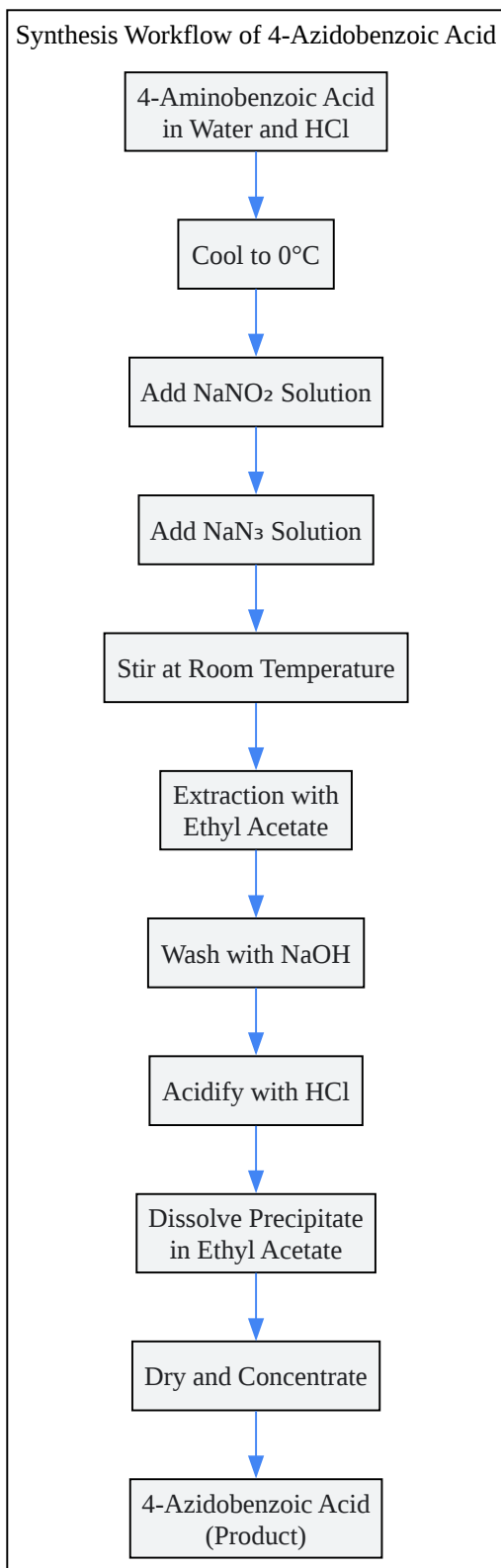
- 4-aminobenzoic acid
- Concentrated Hydrochloric Acid (HCl) or Trifluoroacetic acid
- Sodium nitrite (NaNO₂)
- Sodium azide (NaN₃)
- Water
- Ethyl acetate

- 1N Sodium hydroxide (NaOH)
- 1N Hydrochloric Acid (HCl)
- Sodium sulfate (Na_2SO_4)
- Ice-salt bath

Procedure:

- Suspend 4-aminobenzoic acid (33 mmol) in water (25 mL) in a round-bottom flask.
- While stirring vigorously, add concentrated HCl (5.6 mL) dropwise.
- Cool the mixture to 0°C using an ice-salt bath.
- Slowly add a solution of NaNO_2 (33 mmol) in water (10 mL) over approximately 30 minutes. The mixture will turn a yellow-orange color.
- Slowly add a solution of NaN_3 (33 mmol) in water (25 mL) while maintaining vigorous stirring. Expect significant foam formation.
- Remove the cooling bath and continue stirring for 90 minutes.
- Add 100 mL of water and 125 mL of ethyl acetate to the reaction mixture.
- Separate the organic phase and extract the aqueous phase twice with 50 mL of ethyl acetate each time.
- Wash the combined organic phases with 1N NaOH (40 mL).
- Acidify the aqueous phase with 1N HCl (80 mL), which will cause a yellow solid to precipitate.
- Add ethyl acetate (150 mL) in portions to dissolve the precipitate.
- Separate the organic phase, and dry the combined organic phases over Na_2SO_4 .

- Filter and concentrate the solution under vacuum at room temperature to obtain **4-azidobenzoic acid** as a yellow solid.



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Synthesis Workflow of **4-Azidobenzoic Acid**

Applications in Research and Drug Development

4-Azidobenzoic acid is a versatile tool in several areas of chemical biology and drug discovery.

Click Chemistry

The azide group of **4-azidobenzoic acid** makes it an ideal reagent for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^[7] This reaction allows for the efficient and specific formation of a stable triazole linkage between the azide-modified molecule and an alkyne-containing molecule.^[11] This is particularly useful in drug development for creating libraries of compounds and in bioconjugation for labeling biomolecules.^{[1][12]}

Experimental Protocol: General Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

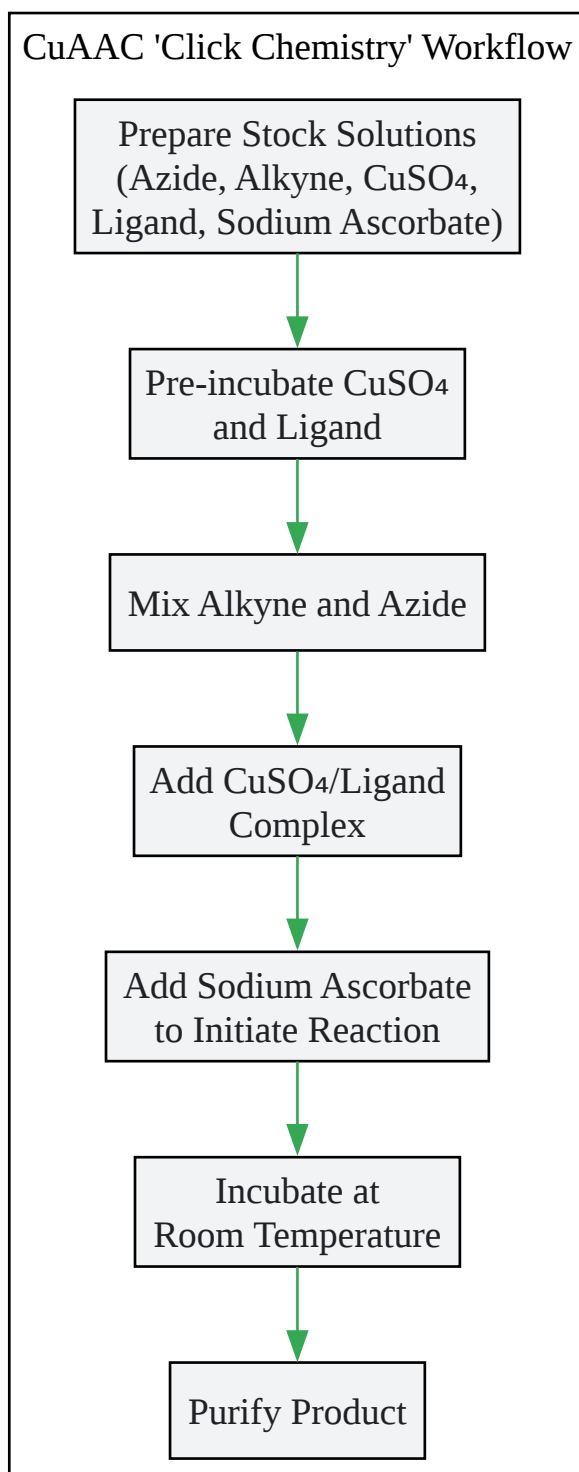
This is a general protocol and may require optimization for specific substrates.^{[11][13]}

Materials:

- Azide-containing molecule (e.g., **4-Azidobenzoic acid** derivative)
- Alkyne-containing molecule
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris-(benzyltriazolylmethyl)amine (TBTA) as a ligand
- Solvent (e.g., water, DMSO/tBuOH)

Procedure:

- Prepare stock solutions of the THPTA ligand (e.g., 200 mM in water), CuSO₄ (e.g., 100 mM in water), sodium ascorbate (e.g., 100 mM in water), the alkyne-labeled molecule, and the azide (e.g., 10 mM in a suitable solvent).
- Pre-incubate the CuSO₄ and THPTA ligand in a 1:2 ratio for several minutes before the reaction.
- To the solution of the alkyne-containing molecule, add an excess of the azide (4-50 equivalents).
- Add the THPTA/CuSO₄ complex (e.g., 25 equivalents).
- Initiate the reaction by adding sodium ascorbate (e.g., 40 equivalents).
- Allow the reaction to proceed at room temperature for 30-60 minutes.
- Purify the product as needed (e.g., by ethanol precipitation for oligonucleotides).



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CuAAC 'Click Chemistry' Workflow

Photoaffinity Labeling

The azide group can also function as a photoaffinity label.^[5] Upon exposure to UV light, the aryl azide group forms a highly reactive nitrene intermediate that can form a covalent bond with nearby molecules.^{[5][14]} This technique is valuable for identifying and characterizing the binding partners of small molecules or other biological ligands.^[5]

Bioconjugation and Material Science

The carboxylic acid group of **4-azidobenzoic acid** can be activated (e.g., as an N-hydroxysuccinimide ester) to react with amine groups on proteins and other biomolecules, thereby introducing an azide handle for subsequent click chemistry reactions.^[14] This compound is also used to create functionalized polymers and nanomaterials.^[1]

Spectroscopic Data

The structure of **4-Azidobenzoic acid** can be confirmed by various spectroscopic methods.

- **FTIR Spectroscopy:** A characteristic strong and sharp absorption peak for the asymmetric stretching vibration of the azide ($-N_3$) group is observed around $2100\text{--}2130\text{ cm}^{-1}$.^[5] Another source notes this peak at 2107 cm^{-1} .^[15]
- **UV-Vis Spectroscopy:** **4-Azidobenzoic acid** displays a strong absorption maximum in the UV region, typically around $260\text{--}274\text{ nm}$, corresponding to the $\pi \rightarrow \pi^*$ electronic transitions within the aromatic ring and the azide group.^{[5][15]}
- **^1H NMR Spectroscopy:** The proton NMR spectrum in $\text{DMSO-}d_6$ shows characteristic signals for the aromatic protons and the carboxylic acid proton. The aromatic protons appear as two doublets at approximately 7.94 ppm and 7.19 ppm , and the carboxylic acid proton appears as a singlet at around 12.89 ppm .^[9]
- **^{13}C NMR Spectroscopy:** The carbon NMR spectrum in $\text{DMSO-}d_6$ shows signals for the carboxylic acid carbon and the aromatic carbons at approximately 166.9 , 144.4 , 131.6 , 127.7 , and 119.6 ppm .^[9]
- **Mass Spectrometry:** The molecular weight can be confirmed by mass spectrometry.^[6]

Safety and Handling

4-Azidobenzoic acid is a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: It is a flammable solid and may react violently or evolve heat upon exposure to shock, heat, or friction.^{[16][17]} It can cause skin and serious eye irritation, and may cause respiratory irritation.^{[18][19]} Prolonged or repeated exposure may cause damage to organs.^{[18][19]}
- Precautions: Work in a well-ventilated area, preferably under a fume hood. Avoid breathing dust and contact with skin and eyes.^{[16][20]} Keep away from heat, sparks, open flames, and other ignition sources.^{[16][17]} Wear appropriate personal protective equipment, including gloves and safety goggles.^[18]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.^{[16][17]} Recommended storage temperature is 4°C.^[20]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this compound.^{[16][17][18][20]}

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